

Solubility Profile of Butonate in Research Solvents: A Technical Guide

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Compound of Interest

Compound Name: Butonate

Cat. No.: B1668107

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Introduction

Butonate, a chemical compound with the IUPAC name (2,2,2-trichloro-1-dimethoxyphosphorylethyl) butanoate, has been utilized as an insecticide and veterinary anthelmintic.^[1] Understanding its solubility in various solvents is critical for a range of applications, including formulation development, analytical method design, and environmental fate studies. This technical guide provides a comprehensive overview of the available solubility data for **Butonate**, details a generalized experimental protocol for solubility determination, and illustrates key related pathways.

Butonate Solubility Data

Quantitative solubility data for **Butonate** in common organic research solvents is not extensively documented in publicly available literature. The most frequently cited characteristic is its miscibility with a wide array of organic solvents.^[1] However, specific quantitative measures are limited. The table below summarizes the available data.

Solvent	Temperature	Solubility	Data Type
Most Organic Solvents	Not Specified	Miscible	Qualitative
Deodorized Kerosene	Not Specified	2-3%	Quantitative
Water	22 °C (Calculated)	2.79 mg/mL	Quantitative

Note on Water Solubility: There are conflicting reports regarding **Butonate**'s water solubility. While a calculated value of 2.79 mg/mL is available, other sources describe it as practically insoluble. **Butonate** is known to be stable in neutral or acidic aqueous solutions but is unstable in aqueous alkali, which can affect solubility measurements.^[1]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **Butonate** in a given solvent. This protocol is based on standard laboratory methods for solubility assessment.

Objective: To determine the equilibrium solubility of **Butonate** in a specific solvent at a controlled temperature.

Materials:

- **Butonate** (analytical standard)
- Solvent of interest (e.g., ethanol, methanol, DMSO, acetone)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other validated analytical instrumentation)
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Butonate** to a vial containing a known volume of the solvent. The excess solid should be clearly visible.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. A preliminary study may be needed to determine the time to equilibrium (typically 24-72 hours).
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the suspension to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are transferred.
 - For viscous solvents or to ensure complete removal of solids, centrifuge the vial at a high speed and then collect the supernatant.
 - Filter the supernatant through a chemically compatible syringe filter into a clean vial.
- Analysis:
 - Prepare a series of standard solutions of **Butonate** in the same solvent at known concentrations.

- Develop a validated analytical method (e.g., HPLC) to quantify the concentration of **Butonate**.
- Analyze the filtered supernatant from the saturated solution using the validated method.
- If necessary, dilute the sample to fall within the linear range of the calibration curve.
- Data Calculation and Reporting:
 - From the analytical results, determine the concentration of **Butonate** in the saturated solution.
 - Express the solubility in appropriate units (e.g., mg/mL, g/100mL).
 - Repeat the experiment at least in triplicate to ensure reproducibility.

Visualizations

Metabolic Degradation Pathway of Butonate

In biological systems, such as insects, and in certain environmental conditions, **Butonate** undergoes metabolic degradation. A primary pathway involves the enzymatic removal of the butyric acid group, leading to the formation of trichlorfon. Trichlorfon can then be further metabolized to dichlorvos (DDVP).^[1]

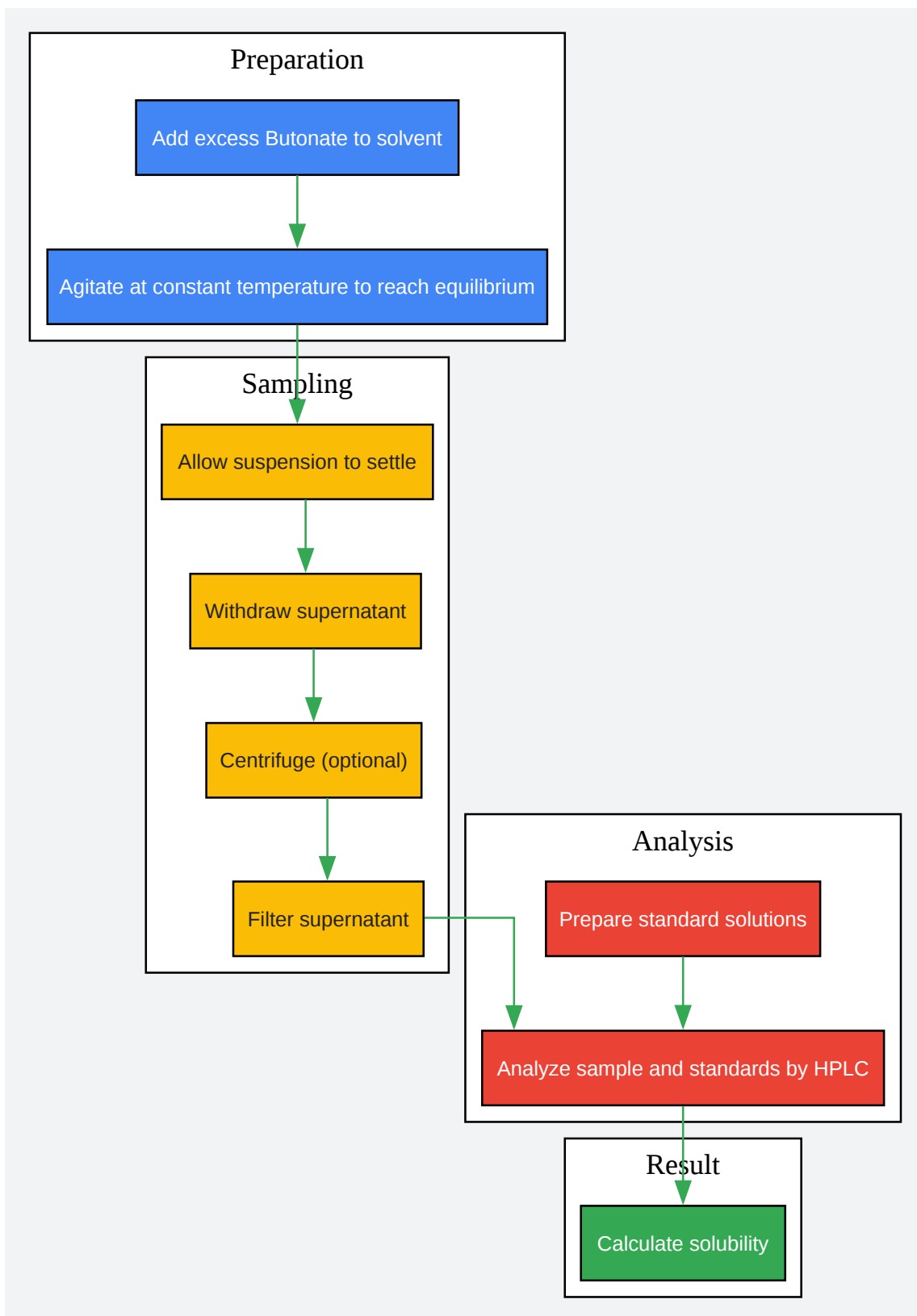


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Metabolic pathway of **Butonate**.

Experimental Workflow for Solubility Determination

The generalized protocol for determining the solubility of **Butonate** can be visualized as a sequential workflow.



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Workflow for solubility determination.

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References

- 1. Butonate | C₈H₁₄Cl₃O₅P | CID 31343 - PubChem [pubchem.ncbi.nlm.nih.gov]
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